# Why is the Medicago truncatula database website not accessible?

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## Medicago truncatula Database Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding access to Medicago truncatula databases.

## Frequently Asked Questions (FAQs)

Q1: I can't access the Medicago truncatula database website. Is it down?

A1: The accessibility of Medicago truncatula data depends on which specific database you are trying to reach. The genomic and bioinformatics data for Medicago truncatula are not hosted on a single website but are distributed across several international institutions. While one specific resource may be temporarily or permanently unavailable, many others likely remain accessible.

For instance, the MtED database, an expression database focusing on salt stress in roots, is currently listed as unaccessible[1]. However, major portals for genomic data, such as those hosted by the J. Craig Venter Institute (JCVI), Ensembl Plants, and Phytozome, are generally maintained and available.[2][3][4] It is also possible that a resource has been relocated. For example, the mutant database resources previously at the Noble Research Institute were transferred to Oklahoma State University in July 2021[5].

Q2: Why was a specific Medicago truncatula database I used previously now unavailable?

Tech Support

A2: Databases can become inaccessible for several reasons:

- Decommissioning: The project funding may have ended, or the technology has become outdated, leading to the database being taken offline.

- Data Integration: The resource may have been merged into a larger data portal. For example, the Medicago truncatula Hapmap and the Alfalfa Breeders Toolbox are now integrated into the Medicago Analysis Portal, which is part of the Legume Information System (LIS)[6].

- Server Migration: The database may be in the process of being moved to a new server or institution, causing temporary downtime. The transfer of the mutant database to Oklahoma State University is an example of such a migration[5].

- URL Changes: The web address for the resource may have changed. Always check for the latest publications or central repositories for the most current links.

Q3: Where can I currently access the Medicago truncatula genome and annotation data?

A3: Several well-maintained databases provide access to the Medicago truncatula genome and its annotation. These include:

- JCVI Medicago truncatula Genome Database: Provides a Tripal database, JBrowse, and MedicMine[2].

- Ensembl Plants: Offers the Medicago truncatula genome assembly and gene annotation[3].

- Phytozome: A comparative plant genomics portal from the JGI that hosts the Medicago truncatula genome[4].

- Legume Information System (LIS): A comprehensive resource that includes the Medicago Analysis Portal[6].

- INRAE/CNRS Medicago Bioinformatics Resources: Provides access to various bioinformatics tools and data[7].

Q4: I am looking for specific mutant lines. Where can I find this information?

 Tech Support

A4: The primary resource for Medicago truncatula Tnt1 insertion and Fast Neutron Bombardment (FNB) mutants is now hosted by Oklahoma State University[5]. These resources were transferred from the Noble Research Institute.

# Troubleshooting Guide

If you are experiencing issues accessing a Medicago truncatula database, please follow these steps to diagnose and resolve the problem.

## Step 1: Identify the Specific Database and Check for General Network Issues

First, confirm the exact URL of the database you are trying to access. Then, perform some basic checks:

- Can you access other websites? If not, the issue is likely with your local internet connection.

- Are you on an institutional network? Firewalls or proxy servers may be blocking access. Try accessing the site from a different network (e.g., a home network or a mobile hotspot) to rule this out.

## Step 2: Check for Known Outages or Migrations

If your internet connection is working and the site is still inaccessible, the issue may be with the database server itself.

- Refer to the main portals (like the Legume Information System or JCVI) for news or updates, as they may provide information on the status of federated databases[2][6].

- A quick search for the database name plus terms like "down," "migration," or "new URL" may yield recent information from publications or conference proceedings.

## Step 3: Clear Your Browser Cache and Try a Different Browser

Sometimes, outdated information stored in your browser's cache can cause access issues.

- Clear your browser's cache and cookies and try accessing the site again.

- Attempt to access the site using a different web browser (e.g., Chrome, Firefox, Safari) to rule out browser-specific problems.

## Step 4: Explore Alternative Databases

If a specific database remains inaccessible, the data you need is likely available through another resource. The Medicago truncatula research community is well-supported by several high-quality databases.

| Data Type | Primary Alternative Resources |
| --- | --- |
| Genome Sequence & Annotation | JCVI, Ensembl Plants, Phytozome, Legume Information System[2][3][4][6] |
| Gene Expression Data | INRAE/CNRS Medicago Bioinformatics Resources, Gene Expression Omnibus (GEO) |
| Mutant & Genetic Resources | Oklahoma State University Medicago truncatula Mutant Database[5] |
| Comparative Genomics | Legume Information System, Phytozome[4][6] |

## Visualizations

The following diagrams illustrate the troubleshooting workflow and the landscape of Medicago truncatula data resources.
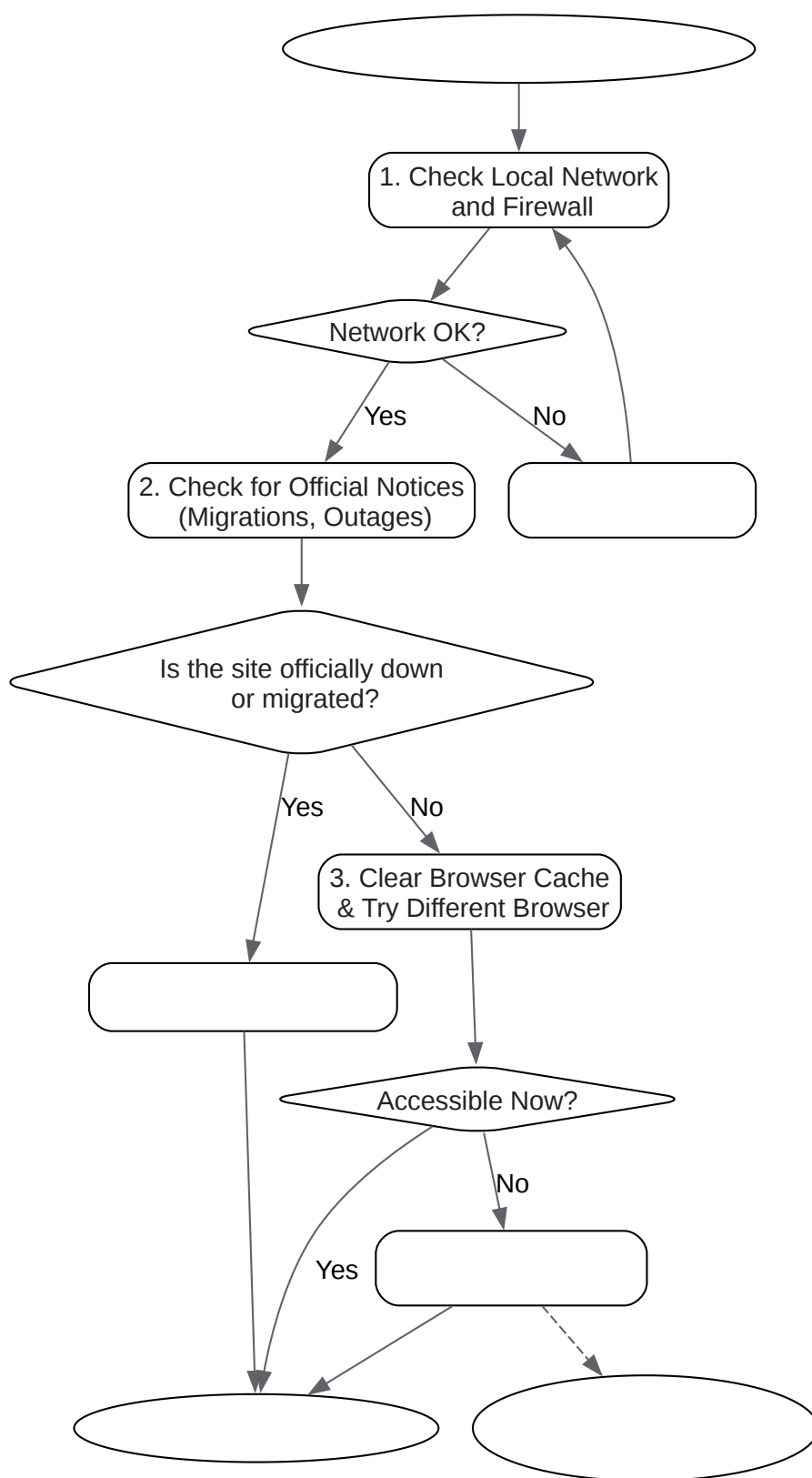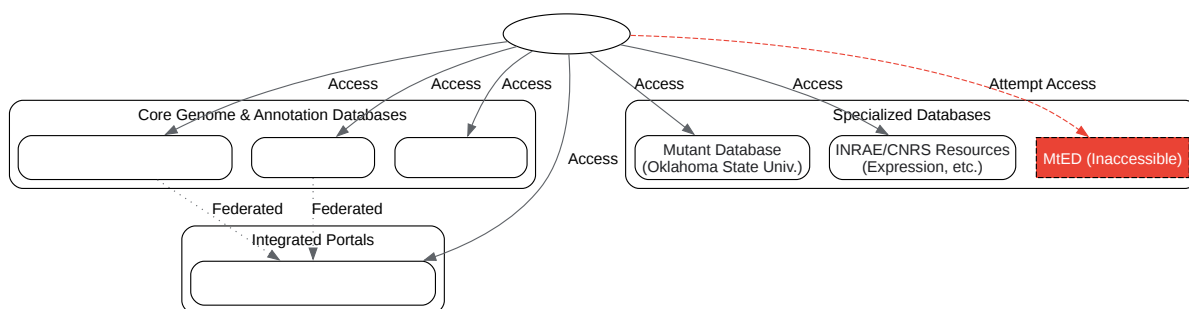
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